

# 3-Chloroquinolin-6-amine derivatives and analogs in medicinal chemistry

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## Compound of Interest

Compound Name: 3-Chloroquinolin-6-amine

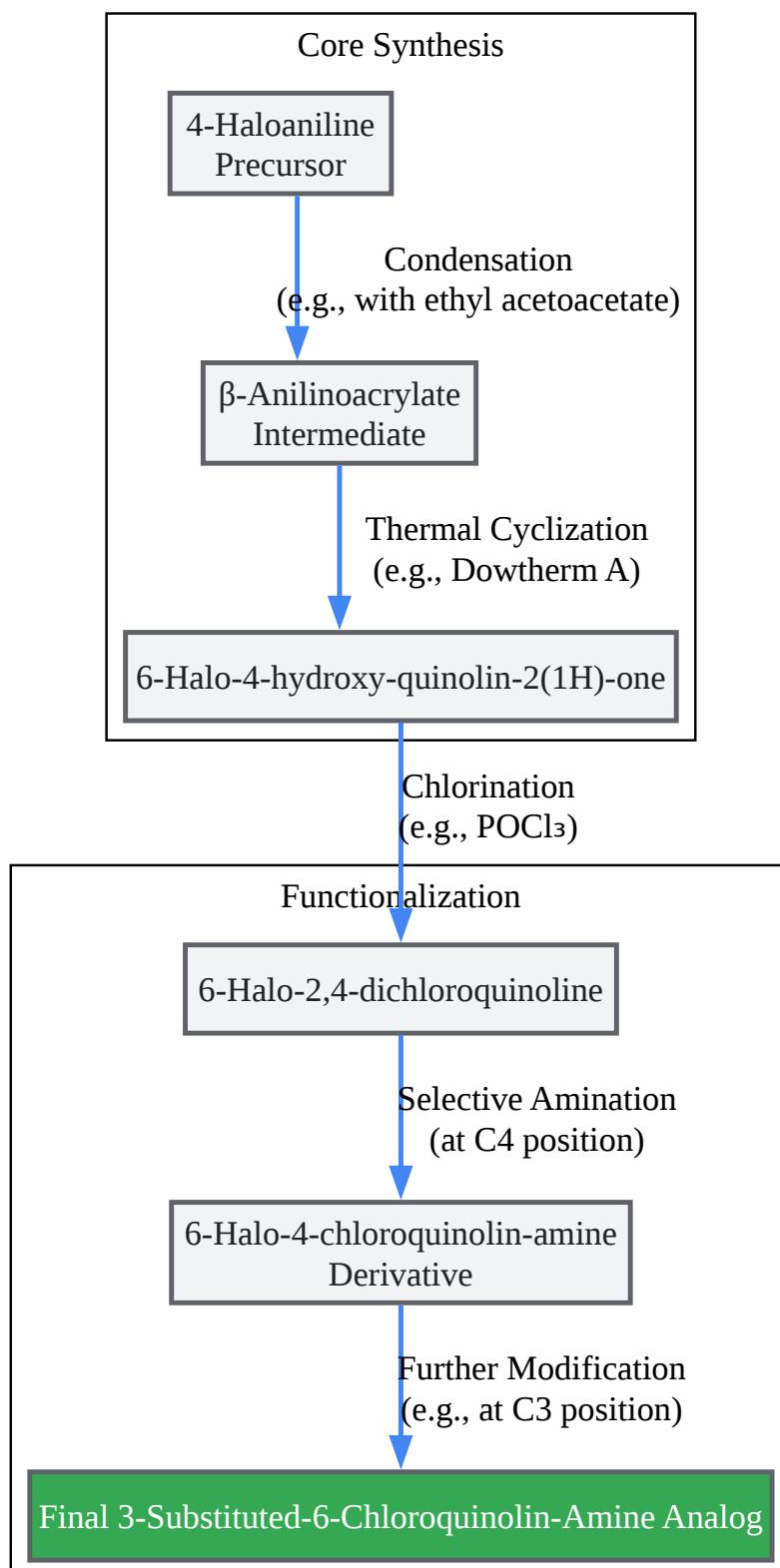
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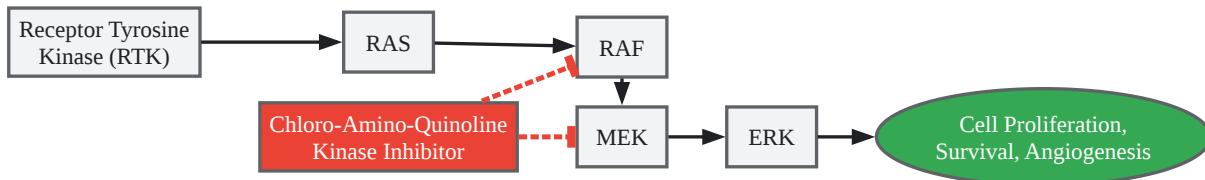
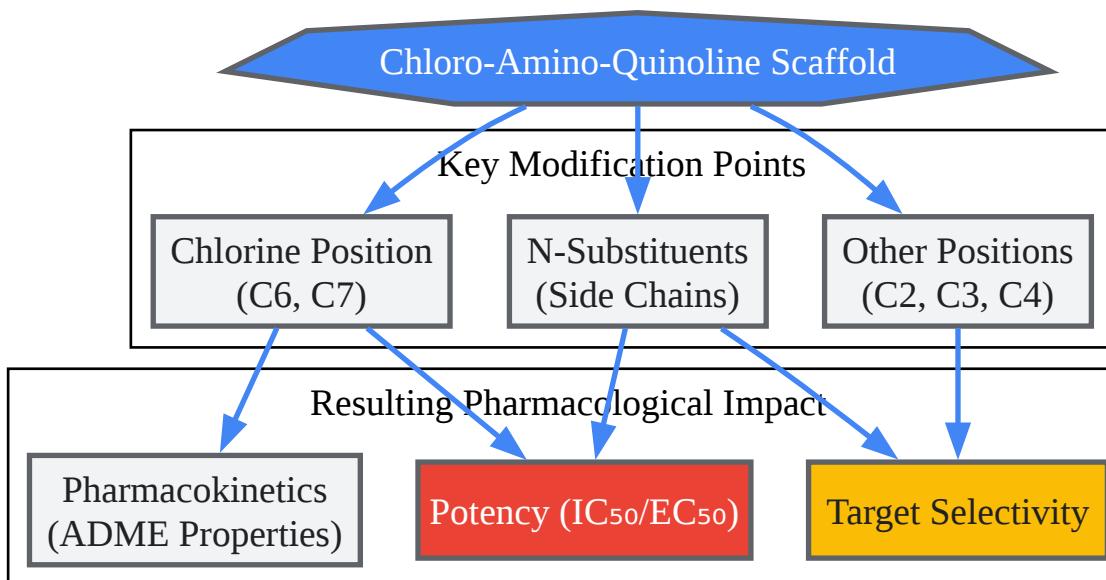
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## Synthetic Strategies

The synthesis of substituted chloro-aminoquinolines can be achieved through several established chemical pathways. A generalized approach often begins with a suitably substituted aniline, which undergoes cyclization to form the quinoline core, followed by chlorination and amination steps. The precise sequence of these reactions can be adapted to achieve the desired substitution pattern.

A representative synthetic workflow is visualized below, starting from a haloaniline precursor. This multi-step process typically involves condensation, cyclization, chlorination, and finally, amination to yield the target scaffold.[\[2\]](#)





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